

2-(Benzyloxy)-4-methoxybenzaldehyde chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-(Benzyloxy)-4-methoxybenzaldehyde

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An In-depth Technical Guide to 2-(Benzyloxy)-4-methoxybenzaldehyde

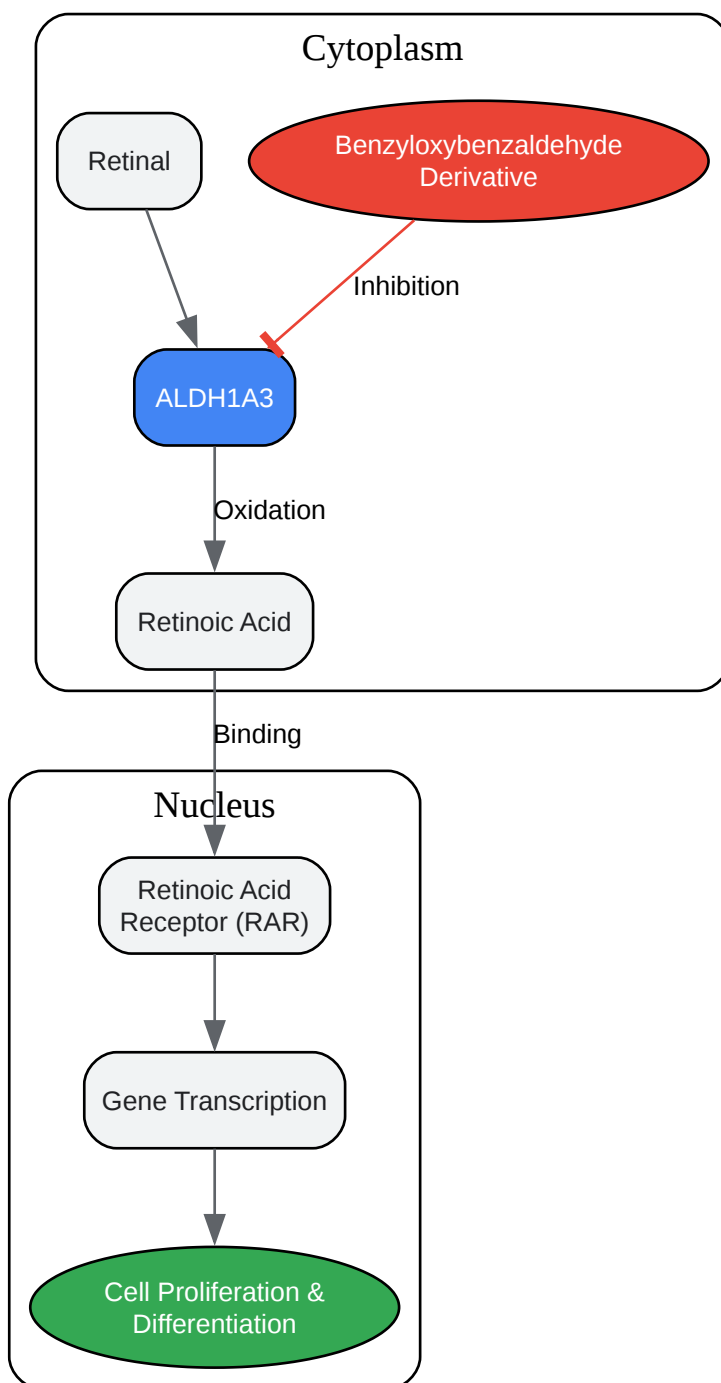
This technical guide provides a comprehensive overview of **2-(Benzyloxy)-4-methoxybenzaldehyde**, a versatile aromatic aldehyde of significant interest to researchers and professionals in drug development and organic synthesis. This document outlines its chemical structure, properties, synthesis, and its relevance in modern medicinal chemistry.

Chemical Identity and Structure

2-(Benzyloxy)-4-methoxybenzaldehyde is an organic compound characterized by a benzaldehyde core substituted with a benzyloxy group at the C2 position and a methoxy group at the C4 position.

IUPAC Name: 4-methoxy-2-(phenylmethoxy)benzaldehyde^[1]

Chemical Structure:



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References

- 1. 2-(Benzyloxy)-4-methoxybenzaldehyde | C₁₅H₁₄O₃ | CID 820527 - PubChem [pubchem.ncbi.nlm.nih.gov]
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